

Synthesis of N-Nitroso Ambroxol Reference Standard: A Technical Guide

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Compound of Interest

Compound Name: *N-Nitroso Ambroxol*

Cat. No.: *B15809195*

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This in-depth technical guide provides a comprehensive overview of the synthesis of the **N-Nitroso Ambroxol** reference standard. **N-Nitroso Ambroxol** is a potential nitrosamine impurity in Ambroxol, a widely used mucolytic agent. Due to the classification of nitrosamines as probable human carcinogens, the synthesis and characterization of this impurity as a reference standard are critical for the development of sensitive analytical methods to monitor and control its presence in pharmaceutical products.

Chemical and Physical Data

A summary of the key chemical and physical properties of **N-Nitroso Ambroxol** is presented below. This data is essential for the identification and characterization of the synthesized reference standard.

Parameter	Value	Reference
Chemical Name	N-(2-amino-3,5-dibromobenzyl)-N-((1r,4r)-4-hydroxycyclohexyl)nitrous amide	[1][2]
Molecular Formula	C ₁₃ H ₁₇ Br ₂ N ₃ O ₂	[3]
Molecular Weight	407.1 g/mol	[3]
Appearance	White powder	[1]
Melting Point	163.7-166.5°C	[1]
Storage Conditions	2–8°C, protected from light	[1]

Synthesis of N-Nitroso Ambroxol

The synthesis of **N-Nitroso Ambroxol** involves the N-nitrosation of the secondary amine group in the Ambroxol molecule. This reaction is typically achieved by treating Ambroxol with a nitrosating agent, most commonly nitrous acid, which is generated in situ from sodium nitrite in an acidic medium.[4][5]

Experimental Protocol

Materials and Reagents:

- Ambroxol hydrochloride
- Sodium nitrite (NaNO₂)
- Hydrochloric acid (HCl) or Acetic Acid
- Dichloromethane (CH₂Cl₂) or other suitable organic solvent
- Saturated sodium bicarbonate (NaHCO₃) solution
- Anhydrous sodium sulfate (Na₂SO₄) or magnesium sulfate (MgSO₄)

- Deionized water

Procedure:

- **Dissolution of Ambroxol:** In a round-bottom flask, dissolve Ambroxol hydrochloride in a suitable solvent system. A mixture of water and a water-miscible organic solvent, or a biphasic system with an organic solvent like dichloromethane, can be used. Cool the solution to 0-5°C in an ice bath with constant stirring.
- **Preparation of Nitrosating Agent:** In a separate beaker, prepare an aqueous solution of sodium nitrite.
- **Nitrosation Reaction:** Slowly add the sodium nitrite solution dropwise to the cooled Ambroxol solution. Following the addition of sodium nitrite, slowly add a dilute acid (e.g., hydrochloric acid or acetic acid) to the reaction mixture. The acid facilitates the in-situ formation of nitrous acid (HNO₂), the active nitrosating species.^[4] Maintain the temperature of the reaction mixture at 0-5°C throughout the addition.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) until the starting material (Ambroxol) is consumed.
- **Work-up:** Once the reaction is complete, quench the reaction by carefully adding a saturated solution of sodium bicarbonate to neutralize the excess acid. Extract the product into an organic solvent such as dichloromethane.
- **Purification:** Wash the organic layer with brine, dry it over anhydrous sodium sulfate or magnesium sulfate, and filter. Concentrate the filtrate under reduced pressure to obtain the crude **N-Nitroso Ambroxol**.
- **Isolation and Characterization:** The crude product can be further purified by column chromatography or recrystallization to obtain the **N-Nitroso Ambroxol** reference standard of high purity. The structure and purity of the final product should be confirmed by analytical techniques such as ¹H NMR, ¹³C NMR, Mass Spectrometry (MS), and HPLC.^[6]

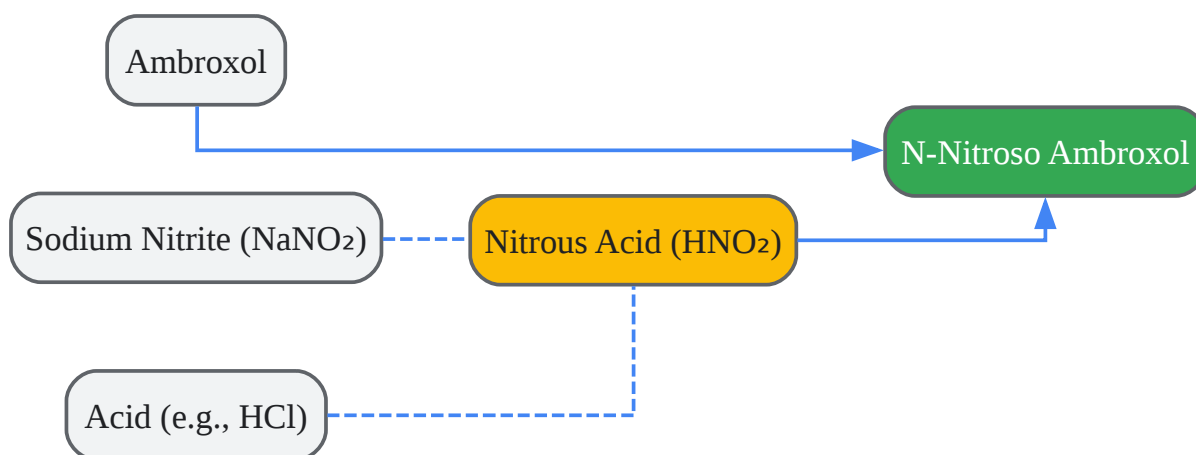
Analytical Characterization

A comprehensive characterization of the synthesized **N-Nitroso Ambroxol** is crucial to confirm its identity and purity as a reference standard. Commercial suppliers of **N-Nitroso Ambroxol** reference standards typically provide a certificate of analysis with the following data:

- High-Performance Liquid Chromatography (HPLC): To determine the purity of the compound.
- Mass Spectrometry (MS): To confirm the molecular weight.
- Proton Nuclear Magnetic Resonance (^1H NMR): To elucidate the chemical structure.
- Infrared Spectroscopy (IR): To identify the functional groups present in the molecule.

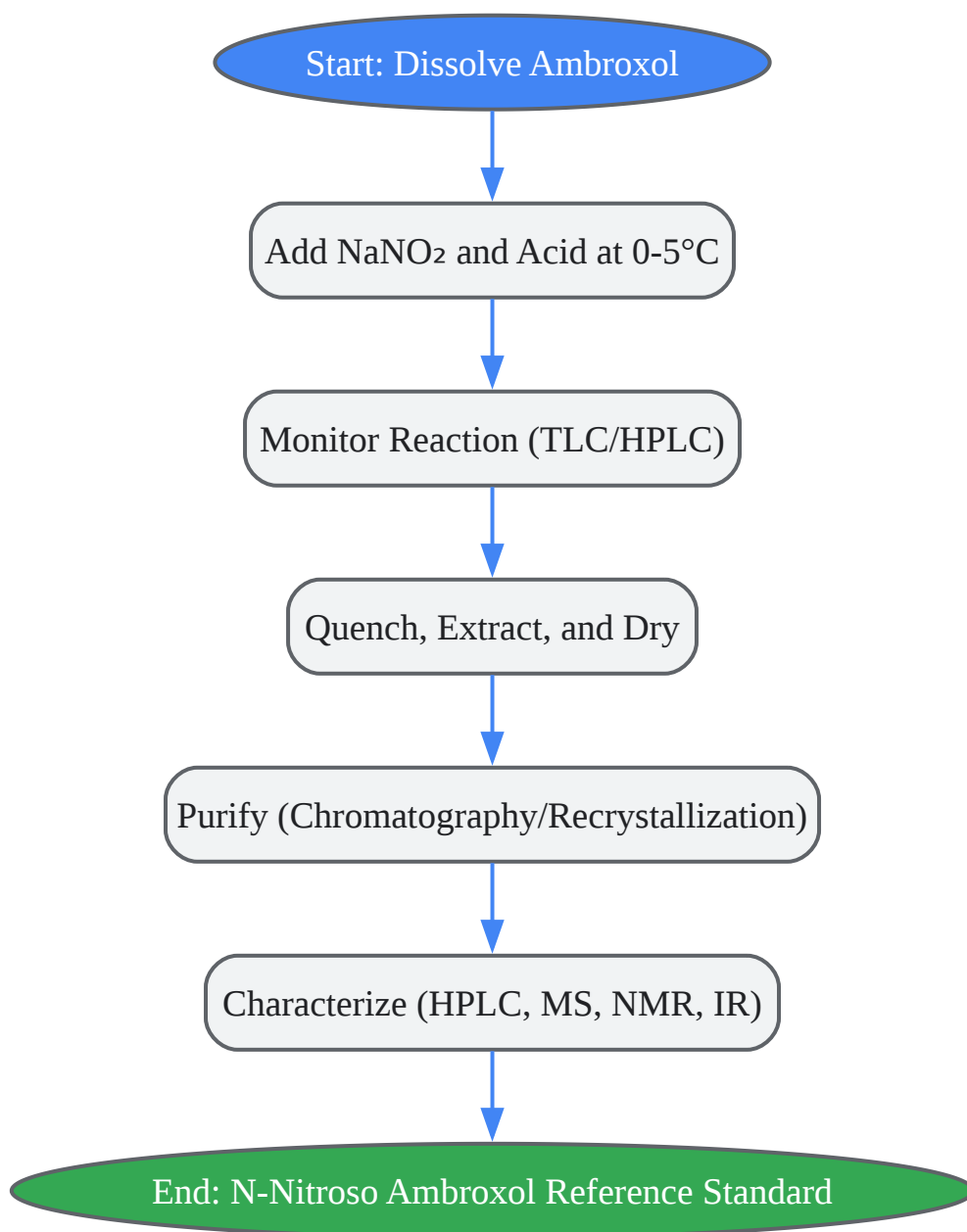
Visualizing the Synthesis and Workflow

To better illustrate the synthesis process and the general workflow for impurity analysis, the following diagrams are provided.



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Caption: Reaction scheme for the synthesis of **N-Nitroso Ambroxol**.



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Caption: Experimental workflow for **N-Nitroso Ambroxol** synthesis.

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